

Benzyl Oleate: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Benzyl oleate

Cat. No.: B1609250

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl oleate (CAS No. 55130-16-0), the ester of benzyl alcohol and oleic acid, is a versatile compound utilized in various industrial applications, including as a solvent and in the formulation of pharmaceutical and cosmetic products.[1][2] Its lipophilic nature, owing to the long oleic acid chain, combined with the aromatic benzyl group, gives it unique properties.[2] This technical guide provides an in-depth overview of the safety, handling, and disposal of **Benzyl Oleate**, with a focus on providing researchers, scientists, and drug development professionals with the necessary information for its safe and responsible use. Due to a lack of extensive direct testing data for **Benzyl Oleate**, this guide also incorporates information from structurally similar compounds, such as other benzyl esters and fatty acid esters, to provide a comprehensive safety profile.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Benzyl Oleate** is fundamental to its safe handling and use.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₀ O ₂	[1][3]
Molecular Weight	372.58 g/mol	[1][3]
CAS Number	55130-16-0	[1][3]
Appearance	Colorless to light yellow liquid	[4]
Density	0.931 g/cm ³	[3]
Boiling Point	464.9 °C at 760 mmHg	[3]
Flash Point	106.4 °C	[3]
Water Solubility	Low (specific value not available)	[5]
LogP (Octanol-Water Partition Coefficient)	7.76730	[3]

Safety and Toxicology

While specific toxicological data for **Benzyl Oleate** is limited, with many safety data sheets reporting "no data available," an assessment of its potential hazards can be inferred from its structure and data on related compounds. The primary metabolic pathway for **Benzyl Oleate** is expected to be hydrolysis into benzyl alcohol and oleic acid.[2]

Acute Toxicity

Quantitative acute toxicity data for **Benzyl Oleate** is not readily available. The following table presents data for related compounds to provide context.

Compound	Test	Species	Route	LD50	Reference
Benzyl Oleate	LD50	Rat	Oral	No data available	
LD50	Rabbit	Dermal	No data available		
Benzyl Salicylate	LD50	Rat	Oral	2230 mg/kg	[6]
LD50	Rabbit	Dermal	14150 mg/kg	[6]	
Benzyl Acetate	LD50	Rat	Oral	2490 mg/kg	[7]
Benzyl Benzoate	LD50	Rat	Oral	2804 - 3650 mg/kg	
LD50	Rabbit	Dermal	>5000 mg/kg		

Skin and Eye Irritation

Specific skin and eye irritation data for **Benzyl Oleate** are not available. However, information on related fatty acid esters suggests a low potential for irritation.[8]

- Skin Irritation: Expected to be a slight to mild irritant. Prolonged or repeated contact may cause skin irritation.
- Eye Irritation: May cause mild eye irritation. Direct contact with the eyes should be avoided.

Sensitization

There is no data to suggest that **Benzyl Oleate** is a skin sensitizer.

Experimental Protocols

In the absence of specific studies on **Benzyl Oleate**, this section outlines the standard OECD guidelines that would be used to assess its toxicological properties.

Acute Oral Toxicity (Based on OECD Guideline 420)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

- Test Animals: Typically, rats are used.
- Procedure: A single dose of the substance is administered by gavage to a group of fasted animals.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The LD50 (the dose estimated to cause mortality in 50% of the test animals) is determined.[\[9\]](#)

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test assesses the potential for a substance to cause toxicity through skin contact.

- Test Animals: Rabbits are commonly used.
- Procedure: A single dose of the substance is applied to a shaved area of the skin and held in place with a porous gauze dressing for 24 hours.
- Observation: The animals are observed for signs of toxicity and mortality for 14 days.
- Endpoint: The dermal LD50 is calculated.[\[10\]](#)

Skin Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Test Animals: Albino rabbits are the preferred species.
- Procedure: A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch for a specified period (typically 4 hours).

- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal.
- **Endpoint:** The substance is classified based on the severity and reversibility of the skin reactions.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small amount of the substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at regular intervals.
- **Endpoint:** The substance is classified based on the severity and persistence of the observed eye lesions.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety when working with **Benzyl Oleate**.

Engineering Controls

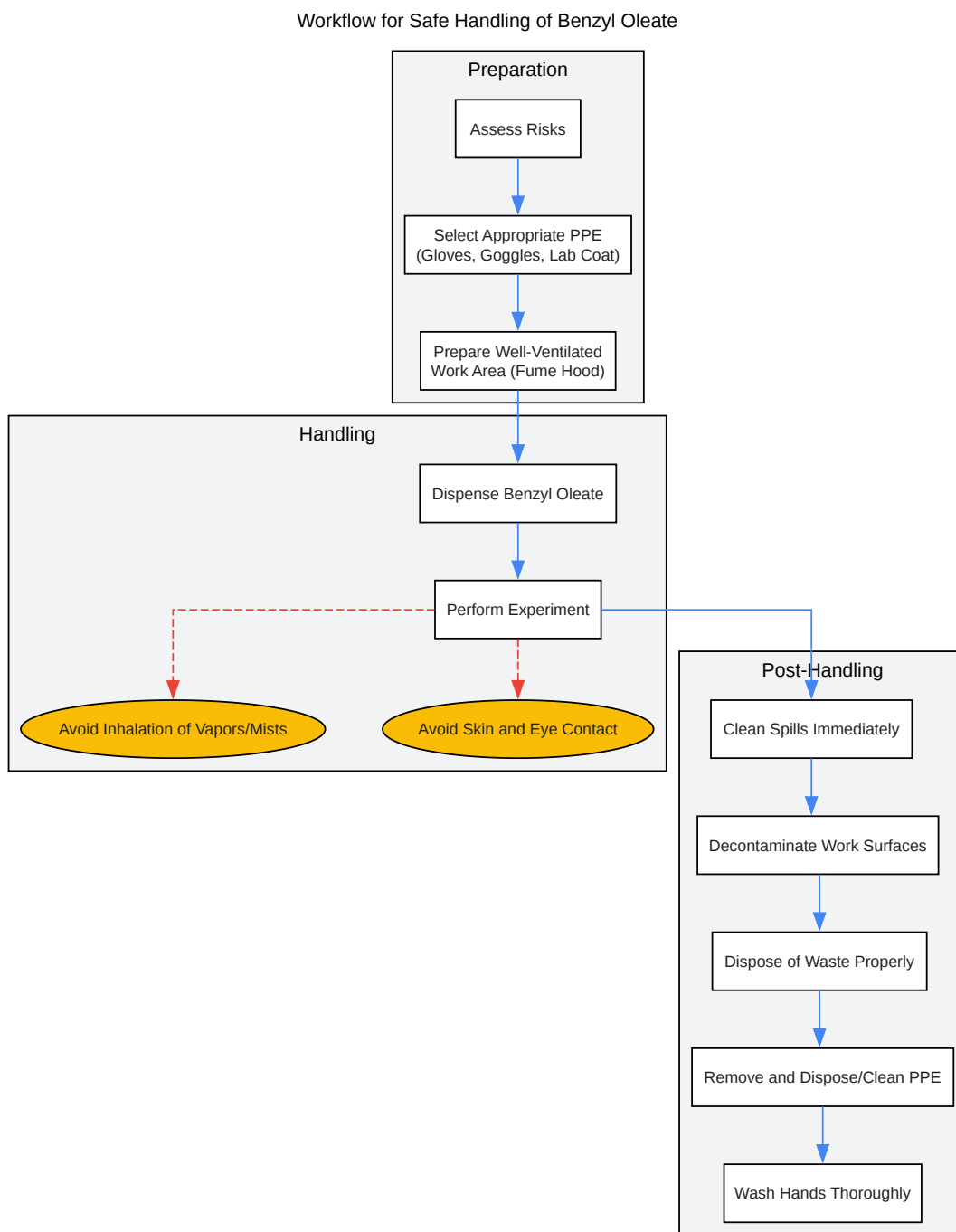
- Work in a well-ventilated area. Use of a fume hood is recommended for procedures that may generate aerosols or vapors.[5]
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.[5]
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.[5]

- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhaling mists or vapors, use a NIOSH-approved respirator with an appropriate cartridge.

The following diagram illustrates the recommended workflow for safe handling of **Benzyl Oleate**.



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Caption: A logical workflow for the safe handling of **Benzyl Oleate** in a laboratory setting.

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[5\]](#)

Fire and Explosion Hazard

- Flammability: **Benzyl Oleate** is a combustible liquid.
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[5\]](#)
- Fire Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[5\]](#)
- Hazardous Combustion Products: May produce carbon monoxide and carbon dioxide upon combustion.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 4.2). Ensure adequate ventilation. Remove all sources of ignition.[\[5\]](#)
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[\[5\]](#)

- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, labeled container for disposal.

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store away from heat and sources of ignition.

Disposal

- Dispose of waste and contaminated materials in accordance with all applicable federal, state, and local regulations.[\[10\]](#)
- Do not dispose of into the environment, drains, or watercourses.
- Waste material should be handled by a licensed waste disposal contractor.

Environmental Fate and Ecotoxicology

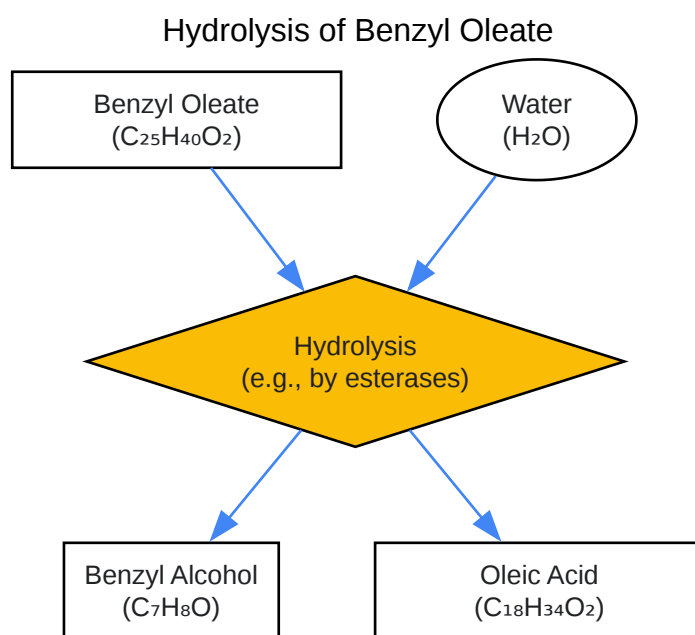
Specific environmental fate and ecotoxicity data for **Benzyl Oleate** are limited. The information below is based on the properties of its hydrolysis products and related compounds.

Environmental Fate

- Biodegradation: As a fatty acid ester, **Benzyl Oleate** is expected to be biodegradable. The ester bond is susceptible to hydrolysis, breaking down into benzyl alcohol and oleic acid, both of which are readily biodegradable.[\[2\]](#) Studies on similar compounds like benzyl benzoate have shown biodegradation by microorganisms.
- Bioaccumulation: With a high LogP value, **Benzyl Oleate** has the potential for bioaccumulation. However, its expected rapid hydrolysis and biodegradation would likely mitigate this.

- **Mobility in Soil:** Due to its low water solubility, significant leaching into the soil is not expected. It is likely to bind to soil organic matter.

The primary environmental fate pathway for **Benzyl Oleate** is hydrolysis, as depicted in the following diagram.



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Caption: The hydrolysis of **Benzyl Oleate** into Benzyl Alcohol and Oleic Acid.

Ecotoxicity

Quantitative ecotoxicity data for **Benzyl Oleate** is largely unavailable. The table below provides data for related compounds.

Compound	Species	Test	Endpoint	Value (mg/L)	Reference
Benzyl Oleate	Fish	96h LC50	-	No data available	
Daphnia magna	48h EC50	-	No data available		
Algae	72h EC50	-	No data available		
Benzyl Benzoate	Brachydanio rerio (Zebra fish)	96h LC50	Mortality	2.32	[3]
Benzyl Alcohol	Pimephales promelas (Fathead minnow)	96h LC50	Mortality	460	
Daphnia magna	48h EC50	Immobilization	230		
Oleic Acid	Selenastrum capricornutum (Green algae)	72h IC50	Growth Inhibition	0.47	

Conclusion

Benzyl Oleate is a combustible liquid with a low potential for acute toxicity, skin, and eye irritation based on the available data for structurally related compounds. The primary safety concerns are associated with direct contact and inhalation of mists or vapors. Adherence to standard laboratory safety practices, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential for its safe handling. While specific environmental fate and ecotoxicity data are lacking, its expected hydrolysis to biodegradable products suggests a lower environmental persistence. However, due to its potential for aquatic toxicity, as inferred from related compounds, release into the environment

should be avoided. All handling, storage, and disposal should be conducted in compliance with institutional and regulatory guidelines. Further research to generate specific toxicological and environmental data for **Benzyl Oleate** is recommended to provide a more complete safety profile.

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